

# An In-depth Technical Guide to 6-bromo-N,N-dimethylpyridin-2-amine

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## Compound of Interest

**Compound Name:** 6-bromo-N,N-dimethylpyridin-2-amine

**Cat. No.:** B173428

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This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, and a generalized synthetic approach for **6-bromo-N,N-dimethylpyridin-2-amine**, a substituted pyridine derivative of interest to researchers and professionals in the fields of medicinal chemistry and drug development.

## Core Molecular Information

**6-bromo-N,N-dimethylpyridin-2-amine** is a halogenated aminopyridine. Its structure features a pyridine ring substituted with a bromine atom at the 6-position and a dimethylamino group at the 2-position. This arrangement of functional groups makes it a versatile building block in organic synthesis, particularly for the development of novel pharmaceutical agents.

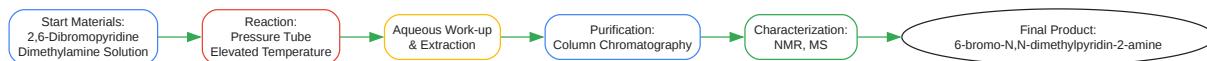
## Molecular Structure and Weight

The fundamental characteristics of **6-bromo-N,N-dimethylpyridin-2-amine** are summarized in the table below. The molecular formula is C<sub>7</sub>H<sub>9</sub>BrN<sub>2</sub>, and it has a molecular weight of approximately 201.07 g/mol .[\[1\]](#)[\[2\]](#) The IUPAC name for this compound is 6-bromo-N,N-dimethyl-2-pyridinamine.[\[1\]](#)

Property	Value	Reference
Molecular Formula	C7H9BrN2	
Molecular Weight	201.07 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	112575-13-0	<a href="#">[1]</a>
IUPAC Name	6-bromo-N,N-dimethyl-2-pyridinamine	<a href="#">[1]</a>
SMILES	CN(C)C1=NC(Br)=CC=C1	
Physical Form	Liquid	<a href="#">[1]</a>
Purity	95% - 98%	<a href="#">[1]</a>
Storage Conditions	2-8 °C or Inert atmosphere, room temperature	<a href="#">[1]</a>
InChI	1S/C7H9BrN2/c1-10(2)7-5-3-4-6(8)9-7/h3-5H,1-2H3	<a href="#">[1]</a>
InChIKey	MIOQBSPUPLFYHC-UHFFFAOYSA-N	<a href="#">[1]</a>

## Molecular Structure Visualization

The following diagram illustrates the two-dimensional chemical structure of **6-bromo-N,N-dimethylpyridin-2-amine**.



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## References

- 1. PubChemLite - 6-bromo-n,n-dimethylpyridin-2-amine (C7H9BrN2) [pubchemlite.lcsb.uni.lu]
- 2. chemshuttle.com [chemshuttle.com]
- 3. To cite this document: BenchChem. [An In-depth Technical Guide to 6-bromo-N,N-dimethylpyridin-2-amine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b173428#6-bromo-n-n-dimethylpyridin-2-amine-molecular-structure-and-weight]

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